

Personal protective equipment for handling 3-Buten-1-ol

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Compound of Interest

Compound Name: 3-Buten-1-ol

Cat. No.: B139374

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Essential Safety and Handling Guide for 3-Buten-1-ol

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Buten-1-ol**. Adherence to these procedures is essential for ensuring laboratory safety and environmental protection. **3-Buten-1-ol** is a flammable and irritant chemical that requires careful management.

Hazards and Properties of 3-Buten-1-ol

3-Buten-1-ol, also known as allyl carbinol, is a colorless liquid that is flammable and can cause significant skin and eye irritation.^{[1][2][3]} It may also cause respiratory irritation and may be harmful if inhaled or swallowed.^{[1][4]} Understanding its properties is the first step toward safe handling.

Table 1: Physical and Chemical Properties of **3-Buten-1-ol**

Property	Value
CAS Number	627-27-0[5]
Molecular Formula	C ₄ H ₈ O[1][5]
Molecular Weight	72.11 g/mol [3][5]
Appearance	Colorless liquid[2][6]
Boiling Point	112-114 °C[5]
Flash Point	33 °C (91.4 °F) - closed cup[5]
Density	0.838 g/mL at 25 °C[5]
Solubility	Soluble in water and most organic solvents.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **3-Buten-1-ol**. The following table summarizes the recommended protective equipment.

Table 2: Recommended Personal Protective Equipment for **3-Buten-1-ol**

PPE Category	Specification
Eye and Face	Chemical safety goggles are required.[1] Contact lenses should not be worn.[1] A face shield is also recommended for splash protection.[7]
Hand	Chemically resistant gloves, such as neoprene or nitrile rubber, must be worn.[1]
Body	A lab coat or other suitable protective clothing is necessary to prevent skin contact.[1][7]
Respiratory	All work should be conducted in a well-ventilated area, preferably a certified chemical fume hood.[1][7] If inhalation exposure is possible, a NIOSH-certified respirator with an organic vapor cartridge is recommended.[1]

Operational and Disposal Plans

Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational and ready for use.[7]
- Verify that a safety shower and eyewash station are accessible and functional.[1]
- Remove all potential ignition sources (e.g., open flames, hot surfaces, sparks) from the work area.[1][8]
- Use explosion-proof electrical and ventilating equipment.[1]
- Have spill control materials, such as absorbent pads or sand, readily available.[7]

2. Safe Handling:

- Wear all required PPE as specified in Table 2.

- Ground and bond all containers and transfer equipment to prevent static discharge.[\[1\]](#)
- Use only non-sparking tools.[\[1\]](#)
- Avoid breathing vapors or mists.[\[1\]](#)
- Prevent all contact with eyes and skin.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling and before leaving the work area.
[\[1\]](#)

3. Storage:

- Store **3-Buten-1-ol** in a cool, dry, and well-ventilated area away from heat and ignition sources.[\[1\]](#)[\[8\]](#)
- Keep containers tightly sealed and clearly labeled.[\[1\]](#)
- Store away from incompatible materials, particularly strong oxidizing agents.[\[1\]](#)

Emergency and First-Aid Procedures

In the event of an exposure or spill, immediate and correct action is required to mitigate hazards.

1. Spill Response:

- Evacuate all non-essential personnel from the immediate area.[\[1\]](#)
- Eliminate all ignition sources.[\[1\]](#)
- Wearing appropriate PPE, contain the spill using an inert absorbent material like sand or vermiculite.[\[1\]](#)[\[7\]](#)
- Using non-sparking tools, carefully collect the absorbed material and place it into a sealed, labeled container for disposal as hazardous waste.[\[1\]](#)[\[7\]](#)

- Ventilate the area and decontaminate the spill site thoroughly.[7]

2. First-Aid Measures:

- Inhalation: Move the exposed person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention.[1][9]
- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected skin with plenty of soap and water.[1] If skin irritation occurs, get medical advice.[1]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[1] Remove contact lenses if present and easy to do so.[1] Seek immediate medical attention.[1]
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. [1] Rinse mouth with water and seek immediate medical attention.[10]

Waste Disposal Plan

All waste containing **3-Buten-1-ol** must be treated as hazardous waste.[7] Under no circumstances should it be disposed of down the drain or in regular trash.[1][7]

1. Waste Collection:

- Liquid Waste: Collect all **3-Buten-1-ol** waste in a designated, compatible, and clearly labeled hazardous waste container with a secure, leak-proof cap.[7]
- Solid Waste: Items contaminated with **3-Buten-1-ol** (e.g., gloves, absorbent paper, pipette tips) must be collected in a separate, labeled container for solid hazardous waste.[7]
- Empty Containers: Triple-rinse empty containers with a suitable solvent (e.g., ethanol or acetone). Collect the rinsate as liquid hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.[7]

2. Temporary Storage:

- Store waste containers in a designated, cool, and well-ventilated satellite accumulation area. [7]

- Ensure waste is segregated from incompatible materials.[\[7\]](#)
- Place all liquid waste containers in secondary containment that can hold at least 110% of the volume of the largest container.[\[7\]](#)

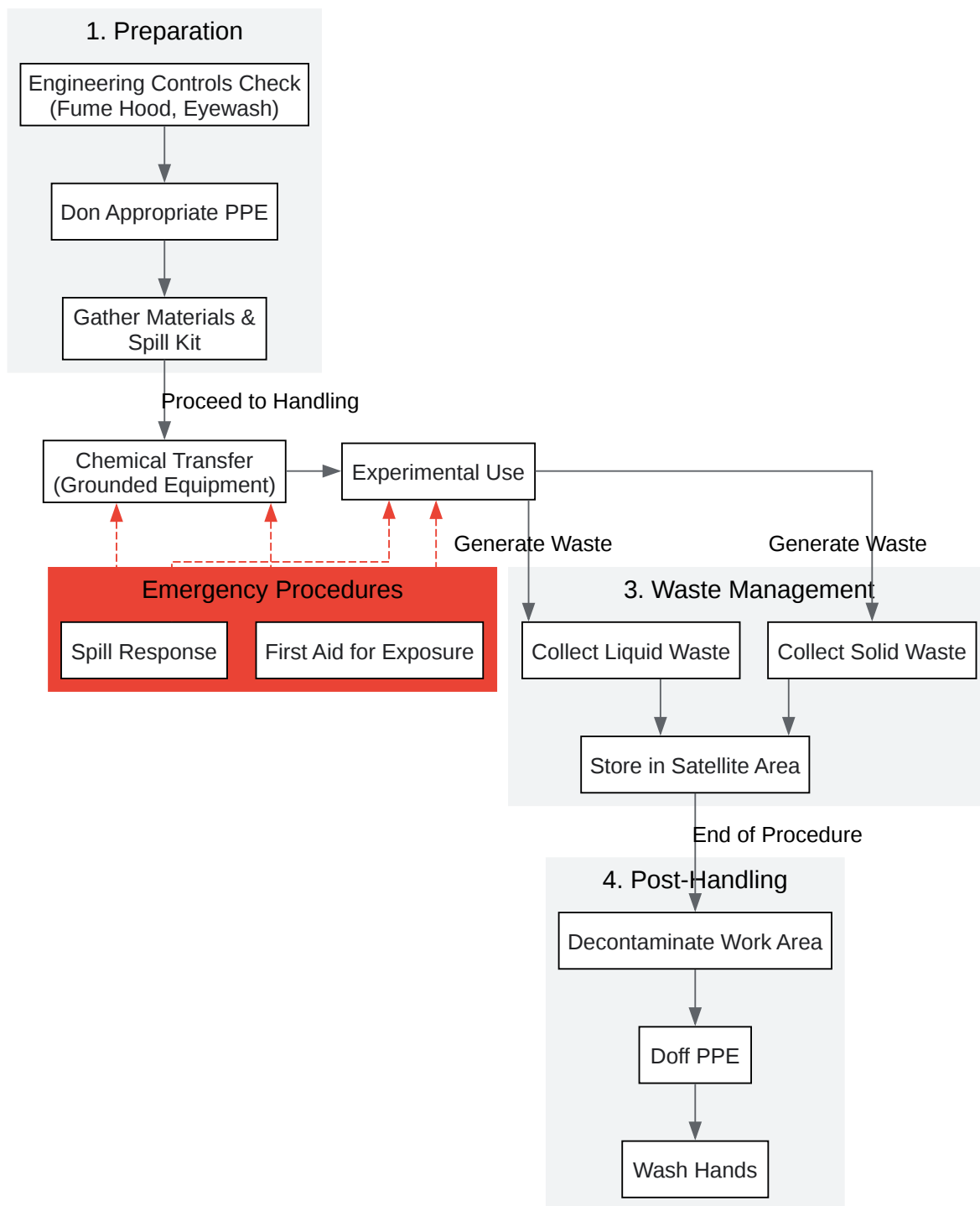
3. Final Disposal:

- The recommended disposal method for **3-Buten-1-ol** is incineration at a licensed hazardous waste facility.[\[1\]](#)
- Ensure all disposal activities comply with local, state, and federal regulations.[\[1\]](#)

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **3-Buten-1-ol**.

Safe Handling Workflow for 3-Buten-1-ol

[Click to download full resolution via product page](#)Caption: Logical workflow for **3-Buten-1-ol** handling and waste management.

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